

# A Comprehensive Technical Guide to the Chemical Properties of 2-Hydrazinyl-adenosine

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## Compound of Interest

Compound Name: 2-Hydrazinyl-adenosine

Cat. No.: B12393694

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For researchers, scientists, and professionals in drug development, understanding the nuanced chemical and biological characteristics of novel compounds is paramount. This guide provides an in-depth analysis of **2-Hydrazinyl-adenosine**, a key intermediate in the synthesis of potent and selective coronary vasodilators and a significant scaffold for the development of A2A adenosine receptor agonists.<sup>[1][2]</sup>

## Core Chemical Properties

**2-Hydrazinyl-adenosine**, also known by various synonyms including 2-Hydrazinoadenosine and Regadenoson Impurity 19, is a purine nucleoside analog.<sup>[1][3]</sup> Its fundamental chemical and physical properties are summarized below, providing a foundational dataset for experimental design and computational modeling.

| Property                  | Value                                                                                     | Source                                                      |
|---------------------------|-------------------------------------------------------------------------------------------|-------------------------------------------------------------|
| Molecular Formula         | C <sub>10</sub> H <sub>15</sub> N <sub>7</sub> O <sub>4</sub>                             | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Weight          | 297.27 g/mol                                                                              | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| CAS Number                | 15763-11-8                                                                                | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| Appearance                | Off-White to Brown Solid                                                                  | <a href="#">[1]</a>                                         |
| Melting Point             | 208-210°C                                                                                 | <a href="#">[1]</a>                                         |
| Boiling Point (Predicted) | 583.1±60.0 °C                                                                             | <a href="#">[1]</a>                                         |
| Density (Predicted)       | 2.29±0.1 g/cm <sup>3</sup>                                                                | <a href="#">[1]</a>                                         |
| pKa (Predicted)           | 12.76±0.70                                                                                | <a href="#">[1]</a>                                         |
| Solubility                | DMSO (Slightly, Heated),<br>Methanol (Sparingly), Water<br>(Sparingly, Heated, Sonicated) | <a href="#">[1]</a>                                         |
| Storage                   | Sealed in dry, 2-8°C. Moisture<br>Sensitive.                                              | <a href="#">[1]</a>                                         |

## Synthesis and Derivatization: Experimental Protocol

The synthesis of **2-Hydrazinyl-adenosine** derivatives is a critical process for exploring their structure-activity relationships, particularly as A2A adenosine receptor ligands.[\[4\]](#) A generalizable synthetic approach involves the modification of the 2-position of the adenosine scaffold.

A series of 2-hydrazinyladenosine derivatives can be synthesized to investigate their affinity for adenosine receptor subtypes.[\[4\]](#) The overarching goal of these synthetic efforts is often to produce potent and selective A(2A)AR agonists.[\[4\]](#) Modifications can include the introduction of a second sugar moiety at the 2-position to form bis-sugar nucleosides or the alteration of the linker at this position in various ways.[\[4\]](#)

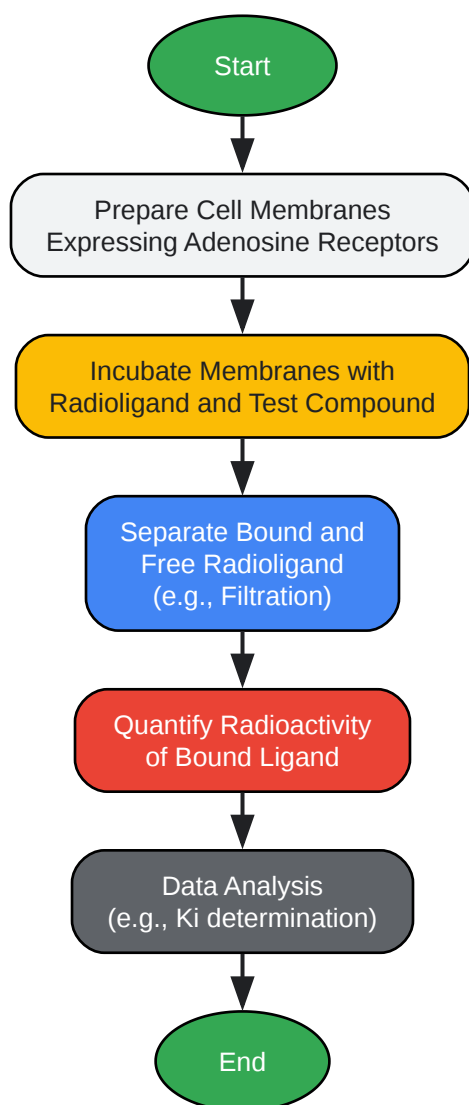
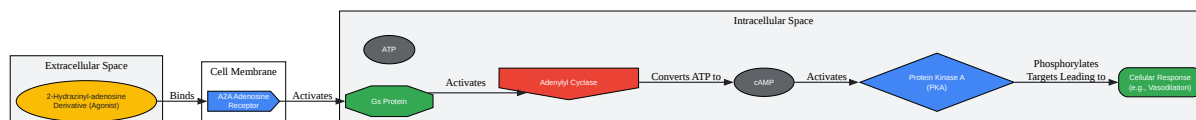
For example, one synthetic route may involve the replacement of a cyclic structure with mono- and disubstituted phenyl moieties to create hydrazones with low nanomolar affinity for the A(2A)AR.[\[4\]](#)

## Biological Activity and Mechanism of Action

**2-Hydrazinyl-adenosine** and its derivatives are primarily investigated for their activity as A2A adenosine receptor agonists.[4][5] The hydrazone derivatives, in particular, have shown a wide array of biological activities, including antimicrobial, anticonvulsant, anti-inflammatory, and anticancer effects.[6][7]

The primary therapeutic interest in 2-hydrazinyladenosine derivatives lies in their potent and selective agonism at the A2A adenosine receptor. This interaction triggers a signaling cascade that leads to physiological effects such as vasodilation.[8] Several derivatives have been identified as potent agonists at the A(2A)AR, with some exhibiting  $K(i)$  values in the low nanomolar range.[4][5][8] Functional assays have confirmed that these compounds act as agonists, inducing responses like vasorelaxation, which is a known A2A-mediated effect.[8]

The general mechanism for A2A adenosine receptor activation, which is the target for derivatives of **2-Hydrazinyl-adenosine**, is depicted in the following signaling pathway diagram.



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## References

- [1. 2-Hydrazinoadenosine | 15763-11-8 \[chemicalbook.com\]](#)
- [2. clearsynth.com \[clearsynth.com\]](#)
- [3. veeprho.com \[veeprho.com\]](#)
- [4. Synthesis and structure-activity relationships of 2-hydrazinyladenosine derivatives as A\(2A\) adenosine receptor ligands - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Design, synthesis and biological evaluation of 2-hydrazinyladenosine derivatives as A2A adenosine receptor ligands - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. A review exploring biological activities of hydrazones - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Biological Activities of Hydrazone Derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. 2-\[N'-\(3-arylallylidene\)hydrazino\]adenosines showing A2a adenosine agonist properties and vasodilation activity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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